

# 2-Fluoro-4-methylbenzaldehyde safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Fluoro-4-methylbenzaldehyde

Cat. No.: B137498

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## Safety Data Profile: 2-Fluoro-4-methylbenzaldehyde

An In-Depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Fluoro-4-methylbenzaldehyde** (CAS No. 146137-80-6), a key intermediate in various organic synthesis applications. The information is compiled from publicly available Safety Data Sheets (SDS) and chemical databases, intended to inform safe handling, storage, and emergency procedures.

## Chemical Identification and Physical Properties

**2-Fluoro-4-methylbenzaldehyde** is a substituted aromatic aldehyde. Its core physical and chemical characteristics are summarized below, providing essential data for experimental planning and risk assessment.

Identifier	Value	Source
Chemical Name	2-Fluoro-4-methylbenzaldehyde	N/A
Synonyms	3-Fluoro-4-formyltoluene, 2-Fluoro-p-tolualdehyde	[1]
CAS Number	146137-80-6	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO	[1]
Molecular Weight	138.14 g/mol	[1]

Physical Property	Value	Source
Physical State	Liquid, Clear Colourless to Pale Yellow	[2][3]
Boiling Point	202.1 - 205 °C at 760 mmHg	[4][5]
Flash Point	84.3 °C	N/A
Density (Predicted)	1.136 g/cm <sup>3</sup>	[2][4]
Refractive Index	~1.524	[2]
Sensitivity	Air Sensitive	[5]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Fluoro-4-methylbenzaldehyde** is classified with several hazards. This information is critical for understanding the potential risks associated with its handling.

GHS Classification	Hazard Class	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life

#### GHS Label Elements:

- Pictogram:
- Signal Word:Warning

#### Precautionary Statements (Selected):

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/ eye protection/ face protection.[5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Toxicological Profile

While specific quantitative toxicological studies for **2-Fluoro-4-methylbenzaldehyde** are not extensively available in the public domain, the GHS classification implies certain toxicity ranges. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Toxicological Endpoint	Classification	Quantitative Data
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	LD50: 300 - 2000 mg/kg (estimated range). No specific experimental value is publicly available.
Acute Dermal Toxicity	No data available	No data available
Acute Inhalation Toxicity	No data available	No data available
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	No data available

## Experimental Protocols

The hazard classifications are determined by standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. The methodologies for the key hazards identified are outlined below.

### 4.1. Acute Oral Toxicity (OECD 420: Fixed Dose Procedure)

- **Principle:** This method is an alternative to the classical LD50 test and aims to identify a dose that causes evident toxicity without causing mortality. It allows for classification into GHS categories.
- **Methodology:** The test substance is administered orally by gavage to fasted animals (typically female rats) in a sequential manner. The starting dose is selected from one of four fixed levels (5, 50, 300, 2000 mg/kg). The outcome of the first animal (survival or evident toxicity) determines the dosing for the next animal (same dose, higher, or lower). Animals are observed for a minimum of 14 days for signs of toxicity, and all mortalities are recorded.

#### 4.2. Skin Irritation (OECD 404: Acute Dermal Irritation/Corrosion or OECD 439: In Vitro Skin Irritation)

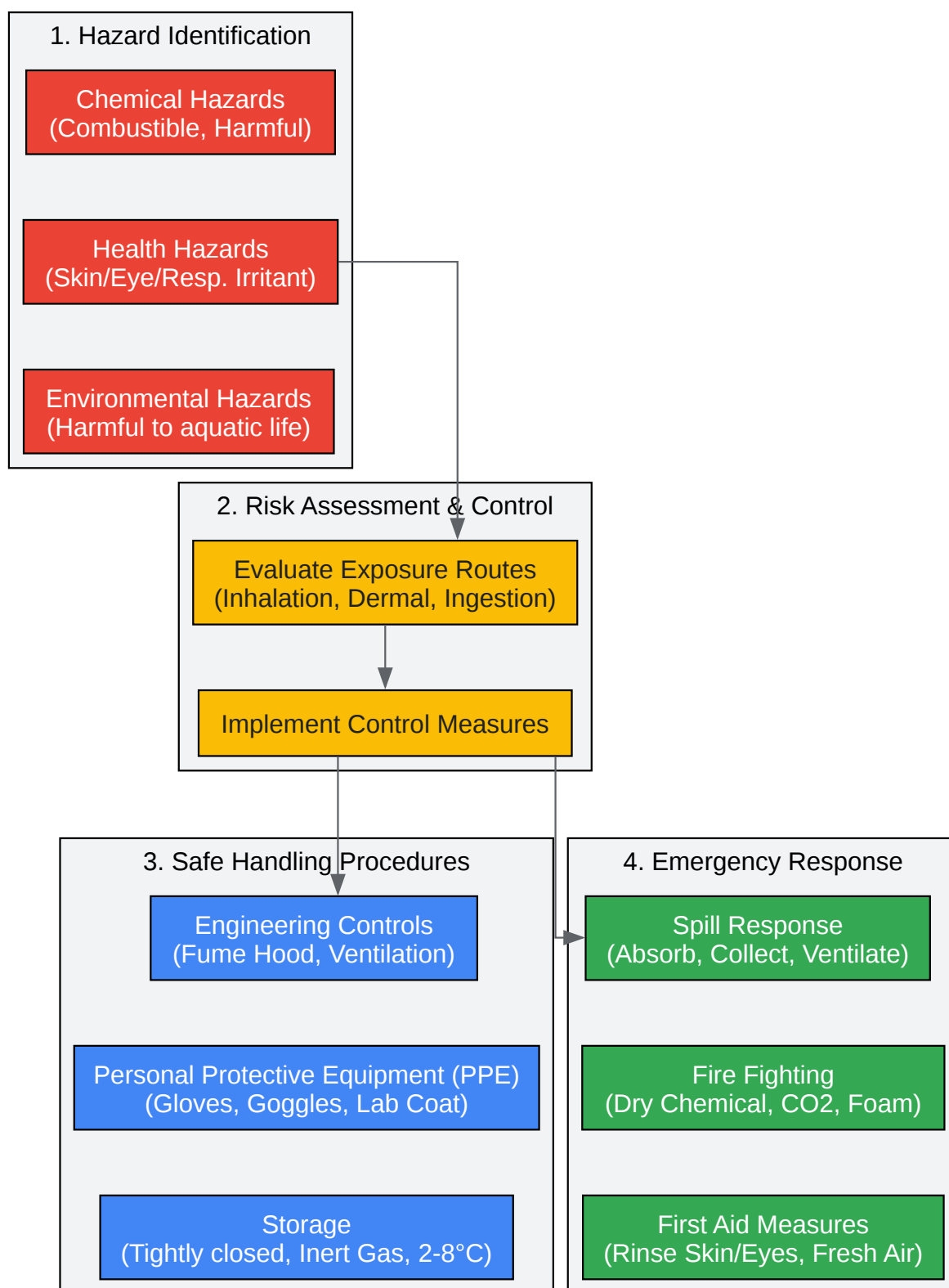
- Principle (In Vivo): The potential for a substance to cause reversible inflammatory changes to the skin is assessed.
- Methodology (In Vivo, OECD 404): A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin on a test animal (typically an albino rabbit). The patch is covered with a gauze dressing for a 4-hour exposure period. After removal, the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours). The severity of the lesions is scored to determine the irritation category.
- Methodology (In Vitro, OECD 439): This method uses a reconstructed human epidermis (RhE) model. The test chemical is applied topically to the tissue. Irritant chemicals are identified by their ability to decrease cell viability below a defined threshold (e.g.,  $\leq 50\%$ ), which is measured using a colorimetric assay like the MTT assay.

#### 4.3. Eye Irritation (OECD 405: Acute Eye Irritation/Corrosion)

- Principle: This test evaluates the potential of a substance to produce reversible changes in the eye.
- Methodology: A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal (albino rabbit), with the other eye serving as a control. The eyes are examined at 1, 24, 48, and 72 hours after application. Lesions of the cornea, iris, and conjunctiva are scored. The use of analgesics and anesthetics is recommended to minimize animal distress.

## Safety and Handling Workflow

A systematic approach to handling **2-Fluoro-4-methylbenzaldehyde** is essential to minimize risk. The logical workflow from hazard identification to emergency response is depicted below.



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Caption: Safe Handling Workflow for **2-Fluoro-4-methylbenzaldehyde**.

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